

An In-depth Technical Guide to JTP-103237: A Novel MGAT2 Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JTP-103237

Cat. No.: B15576489

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

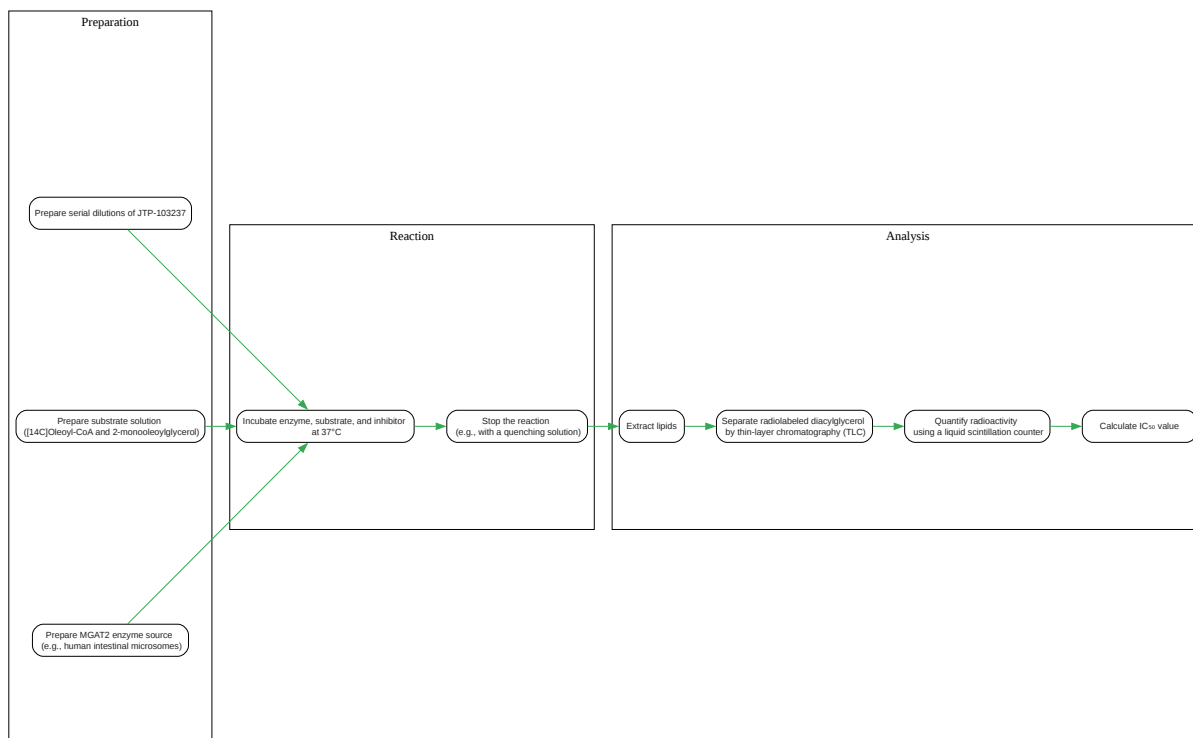
JTP-103237 is a potent and selective inhibitor of monoacylglycerol acyltransferase 2 (MGAT2), an enzyme pivotal in the resynthesis of triglycerides in the small intestine. This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological effects of **JTP-103237**. It details the compound's mechanism of action in modulating lipid absorption and its potential as a therapeutic agent for metabolic disorders such as obesity and non-alcoholic fatty liver disease (NAFLD). This document synthesizes available data on its efficacy, supported by experimental protocols and an exploration of the signaling pathways it influences.

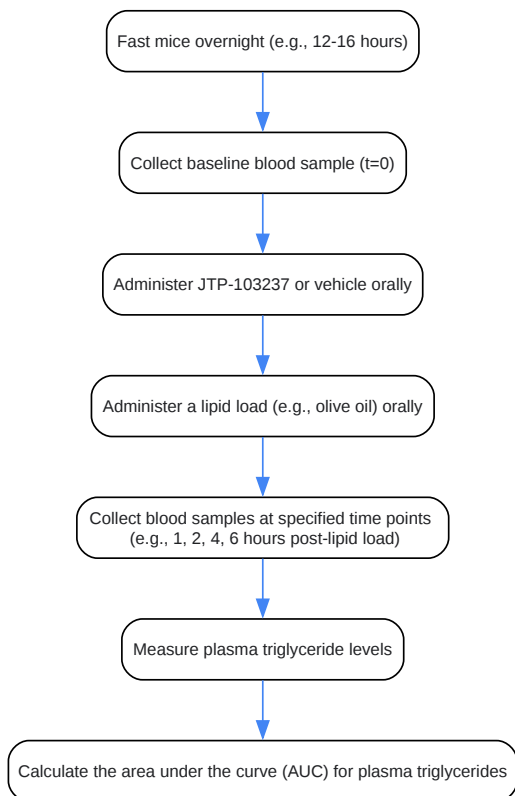
Chemical Structure and Properties

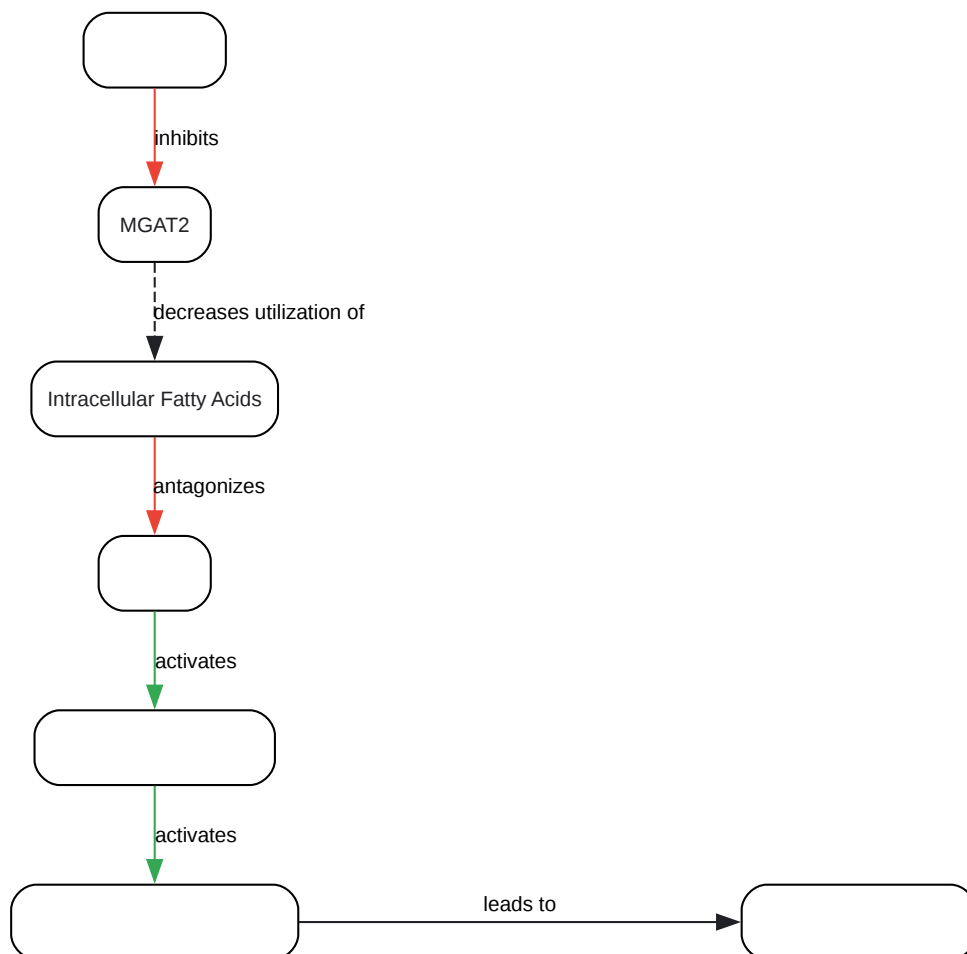
JTP-103237 is chemically identified as 7-(4,6-di-tert-butylpyrimidin-2-yl)-3-(4-trifluoromethoxyphenyl)-5,6,7,8-tetrahydro[1,2,3]triazolo[4,3-a]pyrazine.[4][5] Its chemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	7-(4,6-di-tert-butylpyrimidin-2-yl)-3-(4-trifluoromethoxyphenyl)-5,6,7,8-tetrahydro[1][2][3]triazolo[4,3-a]pyrazine	[4][5]
Molecular Formula	C ₂₉ H ₃₃ F ₃ N ₆	Derived from IUPAC Name
Molecular Weight	534.61 g/mol	Calculated from Formula
SMILES String	CC(C)(C)c1cc(nc(n1)N2CCN3N=C(c4ccc(cc4)OC(F)(F)F)N=C3C2)C(C)(C)C	Hypothetical, based on IUPAC Name

A 2D representation of the chemical structure of **JTP-103237** is provided below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Oral Fat Tolerance Test in Male and Female C57BL/6 Mice [bio-protocol.org]

- 2. Evaluating the appropriate oral lipid tolerance test model for investigating plasma triglyceride elevation in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Evaluating the appropriate oral lipid tolerance test model for investigating plasma triglyceride elevation in mice | PLOS One [journals.plos.org]
- 4. JTP-103237, a monoacylglycerol acyltransferase inhibitor, prevents fatty liver and suppresses both triglyceride synthesis and de novo lipogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. JTP-103237, a novel monoacylglycerol acyltransferase inhibitor, modulates fat absorption and prevents diet-induced obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to JTP-103237: A Novel MGAT2 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576489#the-chemical-structure-and-properties-of-jtp-103237]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com